

handling and storage recommendations for 2-Amino-6-methyl-5-nitropyridine

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Compound of Interest

Compound Name: 2-Amino-6-methyl-5-nitropyridine

Cat. No.: B185660

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Technical Support Center: 2-Amino-6-methyl-5-nitropyridine

This technical support center provides essential information for researchers, scientists, and drug development professionals on the handling, storage, and troubleshooting for **2-Amino-6-methyl-5-nitropyridine** (CAS No. 22280-62-2).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Amino-6-methyl-5-nitropyridine**?

A1: **2-Amino-6-methyl-5-nitropyridine** is considered hazardous. It is harmful if swallowed, in contact with skin, or if inhaled.[1][2] It also causes skin and eye irritation.[1][2] It is important to handle this compound with appropriate personal protective equipment (PPE).

Q2: What are the recommended storage conditions for this compound?

A2: To ensure the stability and integrity of **2-Amino-6-methyl-5-nitropyridine**, it should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[2] For long-term storage, it is recommended to keep it in a dark place under an inert atmosphere at room temperature.[1]

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **2-Amino-6-methyl-5-nitropyridine**, you should wear appropriate protective clothing, gloves, and eye/face protection.[1] This includes chemical-resistant gloves, a lab coat, and safety goggles. In case of dust formation, a respirator should be used.

Q4: What should I do in case of accidental exposure?

A4:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[1]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

Q5: What are the known incompatibilities of this compound?

A5: While specific incompatibility data for this exact compound is limited, similar compounds are incompatible with strong oxidizing agents and strong acids.[3][4] It is advisable to avoid contact with these substances.

Handling and Storage Recommendations

Proper handling and storage are crucial for maintaining the quality of **2-Amino-6-methyl-5-nitropyridine** and ensuring laboratory safety.

Quantitative Data Summary

Parameter	Recommendation	Source
Storage Temperature	Room temperature	[1]
Atmosphere	Inert atmosphere (e.g., Argon, Nitrogen)	[1]
Light	Keep in a dark place	[1]
Container	Tightly closed container	[2]
Ventilation	Store in a well-ventilated place	[2]
Incompatible Materials	Strong oxidizing agents, strong acids	[3][4]

Experimental Protocol: Representative Synthesis of a Substituted Pyridine Derivative

This protocol describes a representative use of **2-Amino-6-methyl-5-nitropyridine** as a key intermediate in the synthesis of a more complex molecule.

Objective: To synthesize a substituted pyrazolo[3,4-b]pyridine derivative via a condensation reaction.

Materials:

- **2-Amino-6-methyl-5-nitropyridine**
- Hydrazine hydrate
- Ethanol (anhydrous)
- Glacial acetic acid
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar

- Heating mantle
- Standard glassware for workup and purification

Methodology:

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **2-Amino-6-methyl-5-nitropyridine** (1.53 g, 10 mmol).
- **Solvent Addition:** Add 30 mL of anhydrous ethanol to the flask and stir the mixture to obtain a suspension.
- **Reagent Addition:** Slowly add hydrazine hydrate (1.0 mL, 20 mmol) to the suspension at room temperature.
- **Reaction:** Add a catalytic amount of glacial acetic acid (0.1 mL) to the mixture. Heat the reaction mixture to reflux (approximately 78 °C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature. The product may precipitate out of the solution. If so, collect the solid by vacuum filtration. If not, reduce the solvent volume under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent such as ethanol or by column chromatography on silica gel.

Troubleshooting Guide

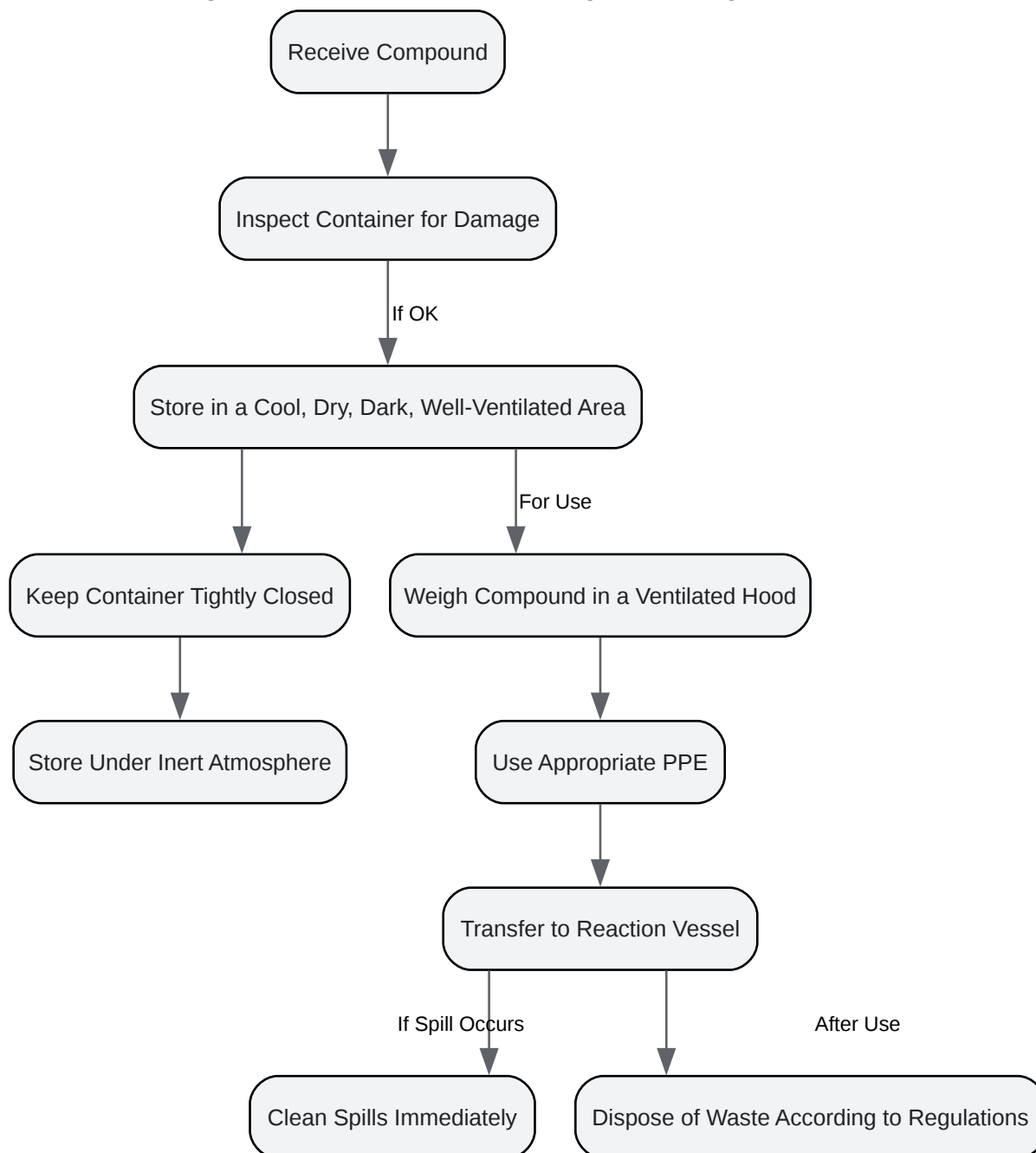
Encountering issues during experiments is common. This guide provides troubleshooting for potential problems when using **2-Amino-6-methyl-5-nitropyridine**.

Issue	Possible Cause	Recommended Solution
Compound Discoloration (darkening)	Exposure to light, air, or impurities.	Store the compound in a dark place under an inert atmosphere. Ensure handling is done quickly to minimize exposure.
Low Solubility in Reaction Solvent	The compound has low solubility in non-polar solvents.	Use polar aprotic solvents like DMF, DMSO, or alcohols. Gentle heating may improve solubility.
Incomplete Reaction	Insufficient reaction time or temperature. Reagent degradation.	Monitor the reaction using TLC. If the reaction stalls, consider increasing the temperature or adding a fresh portion of the other reactant.
Formation of Byproducts	Side reactions due to the presence of both amino and nitro groups.	Optimize reaction conditions (temperature, solvent, catalyst). Protect one of the functional groups if necessary.
Difficulty in Product Purification	The product has similar polarity to the starting material or byproducts.	Use a different eluent system for column chromatography. Consider derivatization to change polarity for easier separation.

Visualizations

Handling and Storage Workflow

Figure 1. Recommended Handling and Storage Workflow

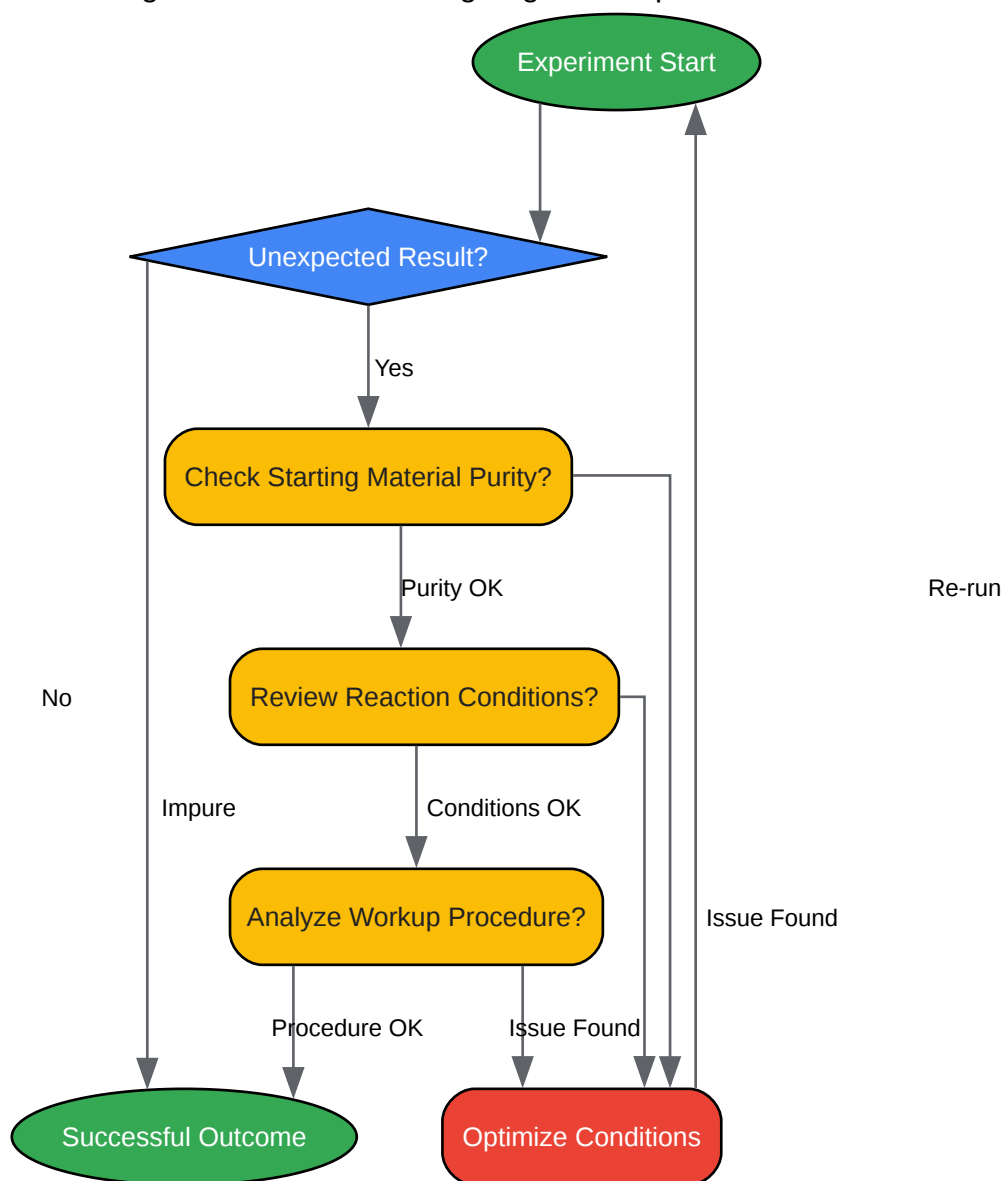


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Caption: Figure 1. Recommended Handling and Storage Workflow for **2-Amino-6-methyl-5-nitropyridine**.

Troubleshooting Logic for Experimental Issues

Figure 2. Troubleshooting Logic for Experimental Issues



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Caption: Figure 2. A logical workflow for troubleshooting common issues during experiments.

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